

AM-92016 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: AM-92016 hydrochloride

Cat. No.: B2836953

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An In-depth Review of the Chemical Structure, Properties, and Biological Activity of a Specific Potassium Channel Blocker

This technical guide provides a comprehensive overview of **AM-92016 hydrochloride**, a potent and specific blocker of the delayed rectifier potassium current (I_K).^{[1][2]} This document is intended for researchers, scientists, and drug development professionals interested in the chemical characteristics, pharmacological properties, and potential therapeutic applications of this compound.

Chemical Structure and Properties

AM-92016 hydrochloride is a synthetic molecule with the systematic IUPAC name N-[4-[3-[2-(3,4-dichlorophenyl)ethyl-methylamino]-2-hydroxypropoxy]phenyl]methanesulfonamide;hydrochloride.^[1] Its chemical structure is characterized by a methanesulfonamide group, a dichlorophenyl ethylamino moiety, and a propanol backbone.

Table 1: Chemical Identifiers and Properties of **AM-92016 Hydrochloride**

Identifier/Property	Value	Reference
IUPAC Name	N-[4-[3-[2-(3,4-dichlorophenyl)ethyl-methylamino]-2-hydroxypropoxy]phenyl]methanesulfonamide;hydrochloride	[1]
CAS Number	133229-11-5	[2]
Molecular Formula	C ₁₉ H ₂₅ Cl ₃ N ₂ O ₄ S	[1]
Molecular Weight	483.84 g/mol	[2]
SMILES	<chem>CN(CCC1=CC(=C(C=C1)Cl)Cl)CC(COC2=CC=C(C=C2)NS(=O)(=O)C)O.Cl</chem>	[1]
InChI Key	TXOARFPCQOBODS-UHFFFAOYSA-N	[1]

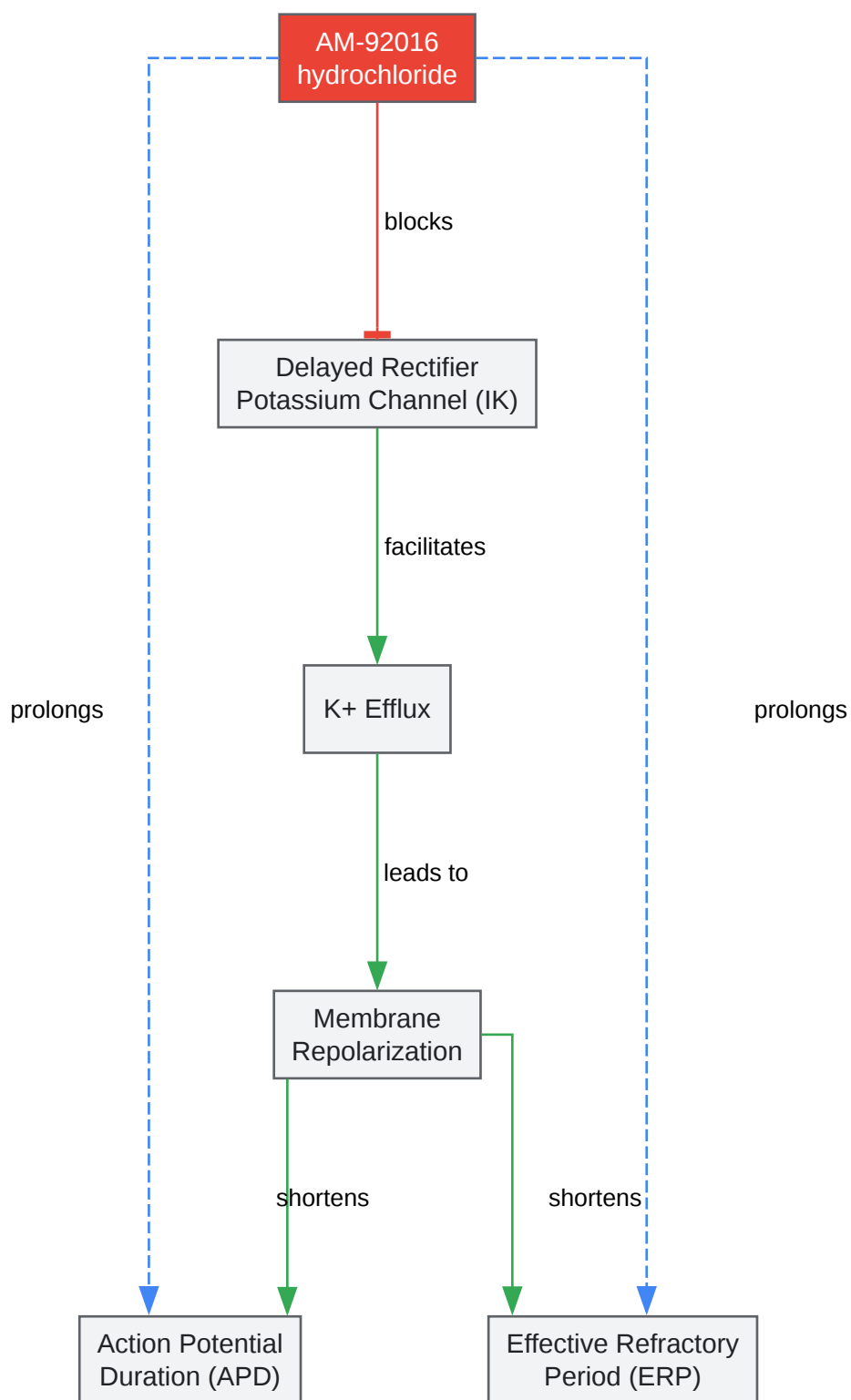
Table 2: Physicochemical Properties of **AM-92016 Hydrochloride**

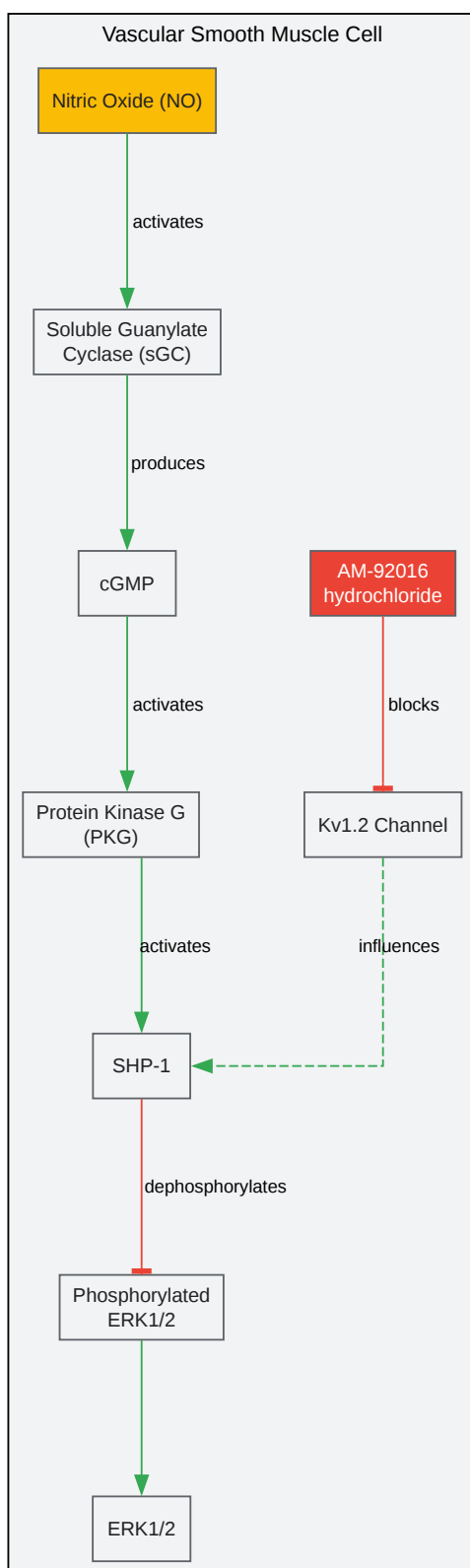
Property	Value	Reference
Appearance	White crystalline powder	[3]
Purity	≥98% (HPLC)	[2]
Solubility	DMSO: 125 mg/mL (258.35 mM) (with sonication)	
Water: 24.19 mg/mL	[2]	
Storage	Store at 4°C, sealed, away from moisture and light. For long-term storage, -20°C is recommended. In solvent, store at -80°C for up to 6 months.	[1]

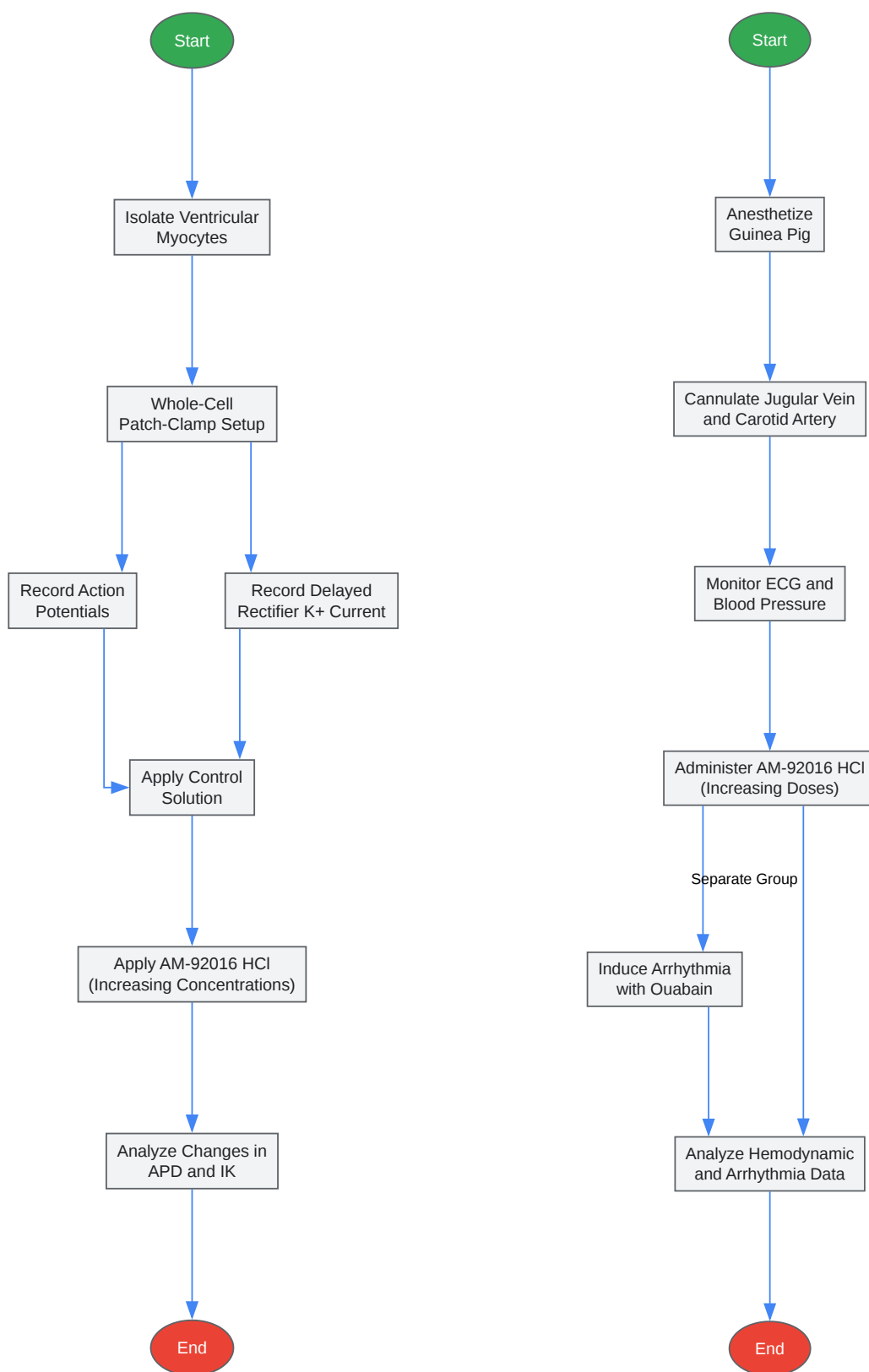
Pharmacological Properties and Mechanism of Action

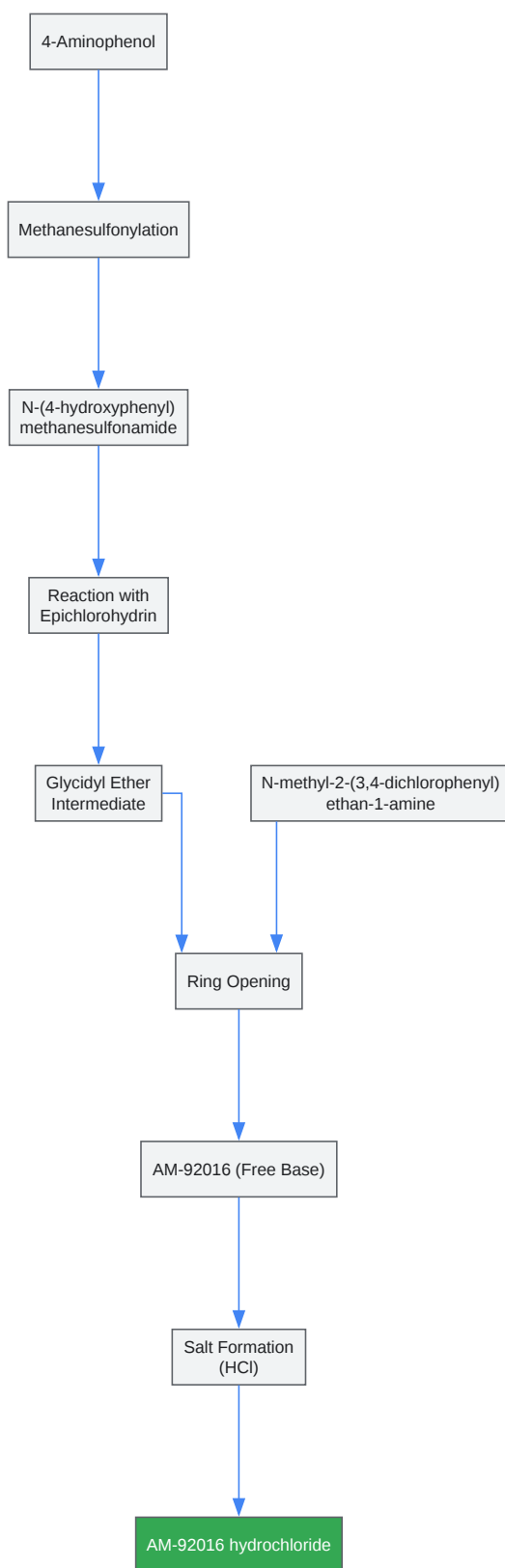
AM-92016 hydrochloride is a specific blocker of the time-dependent delayed rectifier potassium current (I_K), a crucial component in the repolarization phase of the cardiac action potential.^[2] By inhibiting this current, AM-92016 prolongs the action potential duration in ventricular cells.^[4] Notably, it is devoid of any β -adrenoceptor blocking activity, distinguishing it from other potassium channel blockers like sotalol.^[2]

The primary mechanism of action involves the direct blockade of the delayed rectifier potassium channel (I_K), which restricts the outflow of potassium ions during repolarization.^[1]^[5] This leads to a delay in membrane repolarization and an increase in the effective refractory period of cardiac tissue.









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